

# cyclohexanehexone vs rhodizonate anion

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## Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

Cat. No.: S749526

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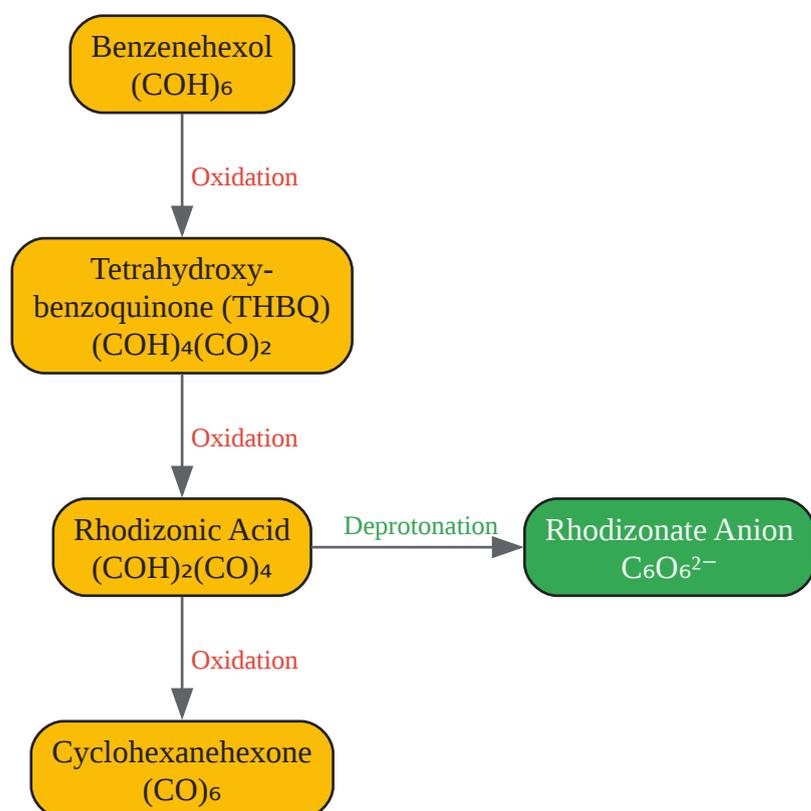
## Chemical Profile at a Glance

The table below summarizes the fundamental characteristics of these two related compounds for a direct comparison.

Feature	Cyclohexanehexone (C <sub>6</sub> O <sub>6</sub> )	Rhodizonate Anion (C <sub>6</sub> O <sub>6</sub> <sup>2-</sup> )
<b>Chemical Status</b>	Neutral organic molecule (a sixfold ketone) [1]	Dianion (derived from rhodizonic acid) [2] [3]
<b>Structure</b>	Hypothetical cyclohexane ring with six carbonyl groups [1]	Planar, aromatic ring with delocalized charge [2]
<b>Aromaticity</b>	Not applicable	Aromatic [2] [3]
<b>Stability</b>	Highly unstable and elusive; only recently characterized in bulk (2021) [4]	Forms stable salts (e.g., Sodium, Potassium rhodizonate) [2]
<b>Primary Form</b>	Detected as a transient species or in mass spectrometry [1] [4]	Stable solid salts, aqueous solutions (decompose in days) [2]
<b>Key Research</b>	Bulk synthesis and mass spectrometric detection [4]	Applications in analytical chemistry and battery materials [5] [2]

## Relationship and Oxidation Chemistry

**Cyclohexanehexone** and the rhodizonate anion are part of a well-defined oxidation series of six-membered carbon rings [2]. Their relationship can be visualized through the following oxidation pathway, which progresses from the most reduced to the most oxidized form:

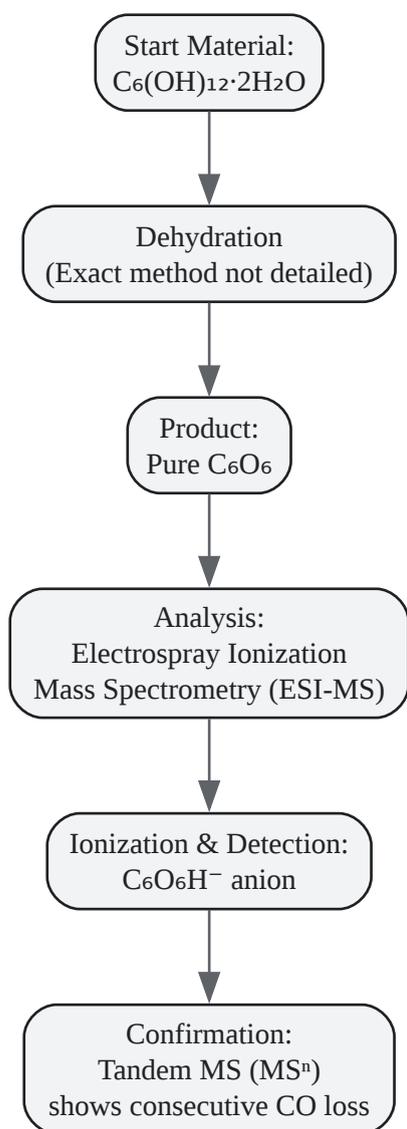


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*Oxidation pathway from benzenehexol to **cyclohexanehexone**, with the rhodizonate anion as a stable derivative of rhodizonic acid.*

## Synthesis and Experimental Protocols

A key challenge in the field has been that chemicals historically sold as "**cyclohexanehexone** octahydrate" are, in fact, its geminal diol derivative, **dodecahydroxycyclohexane dihydrate** (C<sub>6</sub>(OH)<sub>12</sub>·2H<sub>2</sub>O) [1] [4]. The following protocol is based on the 2021 study that successfully synthesized and detected the genuine C<sub>6</sub>O<sub>6</sub> molecule [4].



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*Experimental workflow for the synthesis and mass spectrometric confirmation of **cyclohexanehexone**, adapted from Zhang et al. (2021) [4].*

## 1. Synthesis of Cyclohexanehexone

- **Principle:** Dehydration of dodecahydroxycyclohexane dihydrate (C<sub>6</sub>(OH)<sub>12</sub>·2H<sub>2</sub>O) to form C<sub>6</sub>O<sub>6</sub>.
- **Key Challenge:** C<sub>6</sub>O<sub>6</sub> is highly sensitive to ambient conditions (moisture, air). All procedures must be conducted under strictly controlled inert conditions, such as inside a glovebox [4].

## 2. Mass Spectrometric Detection and Confirmation

- **Ionization Method:** Electrospray Ionization (ESI), performed in a home-built setup within a glovebox to prevent decomposition.
- **Detection Form:** The neutral  $C_6O_6$  molecule was detected in its protonated form as the  $C_6O_6H^-$  anion [4].
- **Structural Confirmation:** Tandem mass spectrometry ( $MS^n$ , where  $n=2-4$ ) was used to fragment the  $C_6O_6H^-$  ion. The observed fragmentation pattern showed consecutive losses of carbon monoxide (CO) units, which confirms the structure composed of six carbonyl groups [4].

## Applications in Energy Storage

Both **cyclohexanehexone** derivatives and rhodizonate salts are promising organic electrode materials for sustainable lithium-ion batteries, as they can undergo multiple redox reactions [5] [2]. The table below summarizes performance data for a material derived from **cyclohexanehexone**.

Parameter	Performance Data	Notes
Specific Capacity	~290 mAh/g (initial) [5]	Measured at 50 mA/g.
Capacity Retention	~50% after 50 cycles [5]	Indicates a need to improve cycling stability.
Rate Performance	N/A (Data not explicitly provided in search results)	-

## Important Notes for Researchers

- **Material Sourcing:** Be aware that commercial vendors may supply "**cyclohexanehexone** octahydrate," which is actually the dihydrate of dodecahydroxycyclohexane. Verification of the actual chemical composition is crucial [1] [4].
- **Stability is Key:** The extreme reactivity and moisture sensitivity of genuine  $C_6O_6$  necessitate specialized equipment and procedures for its handling and study [4].
- **Pathway Visualization:** The search results did not contain information on "signaling pathways" in the biological or pharmacological sense for these compounds. The primary focus of current research is on their fundamental chemistry and electrochemical applications.

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## References

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